

synonyms for 2-Methoxy-4-nitrophenol.

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Compound of Interest

Compound Name: 2-Methoxy-4-nitrophenol

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An In-depth Technical Guide to 2-Methoxy-4-nitrophenol

This technical guide provides a comprehensive overview of **2-Methoxy-4-nitrophenol**, a significant chemical compound in various research and industrial applications. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nomenclature, physicochemical properties, synthesis protocols, and key applications.

Nomenclature and Identification

2-Methoxy-4-nitrophenol is known by a variety of synonyms and is cataloged under several chemical registry numbers. Accurate identification is crucial for scientific communication and procurement. The primary IUPAC name for this compound is **2-methoxy-4-nitrophenol**.^{[1][2][3]} A comprehensive list of its common synonyms and identifiers is provided below.

Table 1: Synonyms and Identifiers for **2-Methoxy-4-nitrophenol**

Type	Identifier
IUPAC Name	2-methoxy-4-nitrophenol[1][3]
CAS Number	3251-56-7[1][2][3][4][5][6][7][8][9][10][11]
Common Synonyms	4-Nitroguaiacol[1][4][5][6][8][9][10][11][12], 4-nitro-2-methoxyphenol[1][4][5][12], 3-Methoxy-4-hydroxynitrobenzene[1][4][12], 4-Hydroxy-3-methoxynitrobenzene[1][4][9][10][11][12], o-Methoxy-p-nitrophenol[1][4][8][9][10][11], Mononitro guaiacol[1][2][5][6], 3-Nitro-6-hydroxyanisole[1][2][4][5][9][10][11][12], 2-hydroxy-5-nitroanisole[1][4][5], Phenol, 2-methoxy-4-nitro-[1][2][4][5][9][10][11]
EC Number	221-839-0[1][2][5]
UNII	41ITO2N6UT[1][5][6]
Molecular Formula	C7H7NO4[1][2][3][4][5][7][9][10][11]

Physicochemical Properties

The physical and chemical characteristics of **2-Methoxy-4-nitrophenol** determine its behavior in various chemical and biological systems. It typically appears as a yellow to orange crystalline solid or powder.[4][6][8] It has limited solubility in water but is moderately soluble in organic solvents like chloroform and ethyl acetate.[4][5][6]

Table 2: Physicochemical Properties of **2-Methoxy-4-nitrophenol**

Property	Value
Molecular Weight	169.13 g/mol [1][9]
Melting Point	99-104 °C[5][6][7][8]
Boiling Point	335.2 °C at 760 mmHg[5][8]
Density	1.367 g/cm ³ [5][8]
pKa	7.05 ± 0.22 (Predicted)[5][6]
LogP	1.309[9]
Water Solubility	Insoluble[5][6][8]
Appearance	Yellow solid/powder[4][5][6][8]

Experimental Protocols

The synthesis of nitrophenols is a fundamental process in organic chemistry. The following section details a general protocol for the nitration of a precursor and a more advanced continuous flow synthesis method for a related compound, which illustrates modern synthetic strategies.

General Nitration Synthesis

A common method for producing nitrophenols involves the electrophilic nitration of a phenol derivative. For instance, the synthesis of 2-ethoxy-4-nitrophenol, a structurally similar compound, is achieved through the nitration of 2-ethoxyphenol.[13]

Experimental Protocol:

- **Reactant Preparation:** 2-ethoxyphenol is used as the main reactant.
- **Nitrification:** The reaction is carried out using a nitrating agent. A study comparing different catalysts found that Ferric nitrate was an optimal catalyst for this nitrification.[13]
- **Reaction Conditions:** The comparison of various synthesis schemes involves analyzing reaction conditions, reaction time, and the quantity of byproducts.[13]

- Post-treatment: The final product is isolated and purified.
- Characterization: The product is characterized using methods like melting point determination and infrared spectroscopy to confirm its identity and purity. The yield for the synthesis of 2-ethoxy-4-nitrophenol using this optimized method was reported to be 55.48%.
[\[13\]](#)

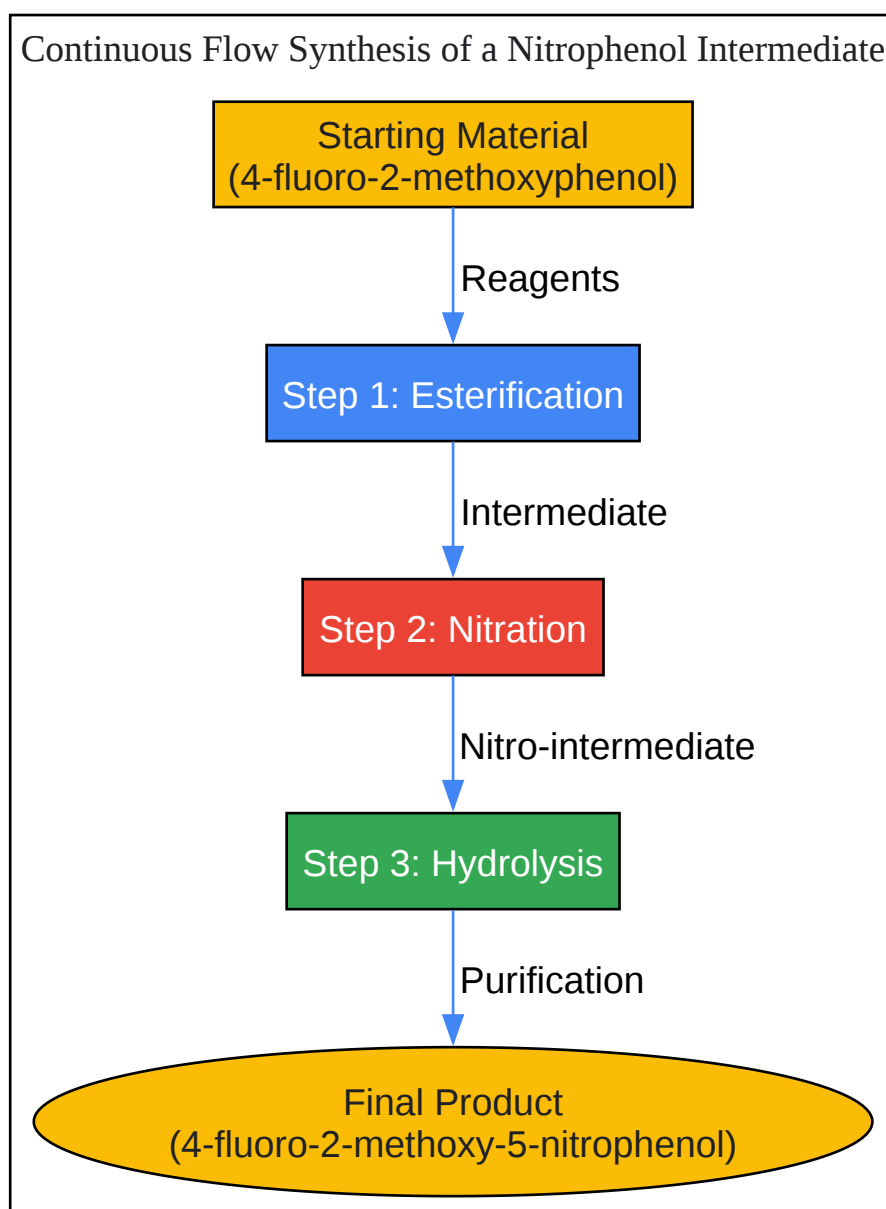
Three-Step Continuous Flow Synthesis

Continuous flow chemistry offers significant advantages in terms of safety, efficiency, and scalability. A three-step continuous flow synthesis has been developed for 4-fluoro-2-methoxy-5-nitrophenol, a key intermediate for the drug Linzagolix.[\[14\]](#) This process highlights a modern approach to synthesizing substituted nitrophenols.

Experimental Workflow:

- Esterification: The starting material, 4-fluoro-2-methoxyphenol, undergoes esterification.
- Nitration: The resulting ester is then nitrated in a continuous flow reactor.
- Hydrolysis: The final step is the hydrolysis of the nitroester to yield 4-fluoro-2-methoxy-5-nitrophenol.

This continuous flow process was reported to have a total residence time of 234 seconds and achieved a total yield of 85.6%, which is a significant improvement in terms of time and safety over traditional batch methods.[\[14\]](#)



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Caption: Workflow for the three-step continuous flow synthesis.

Applications and Biological Relevance

2-Methoxy-4-nitrophenol and its derivatives are valuable in several fields, particularly in the synthesis of pharmaceuticals and as bioactive molecules themselves.

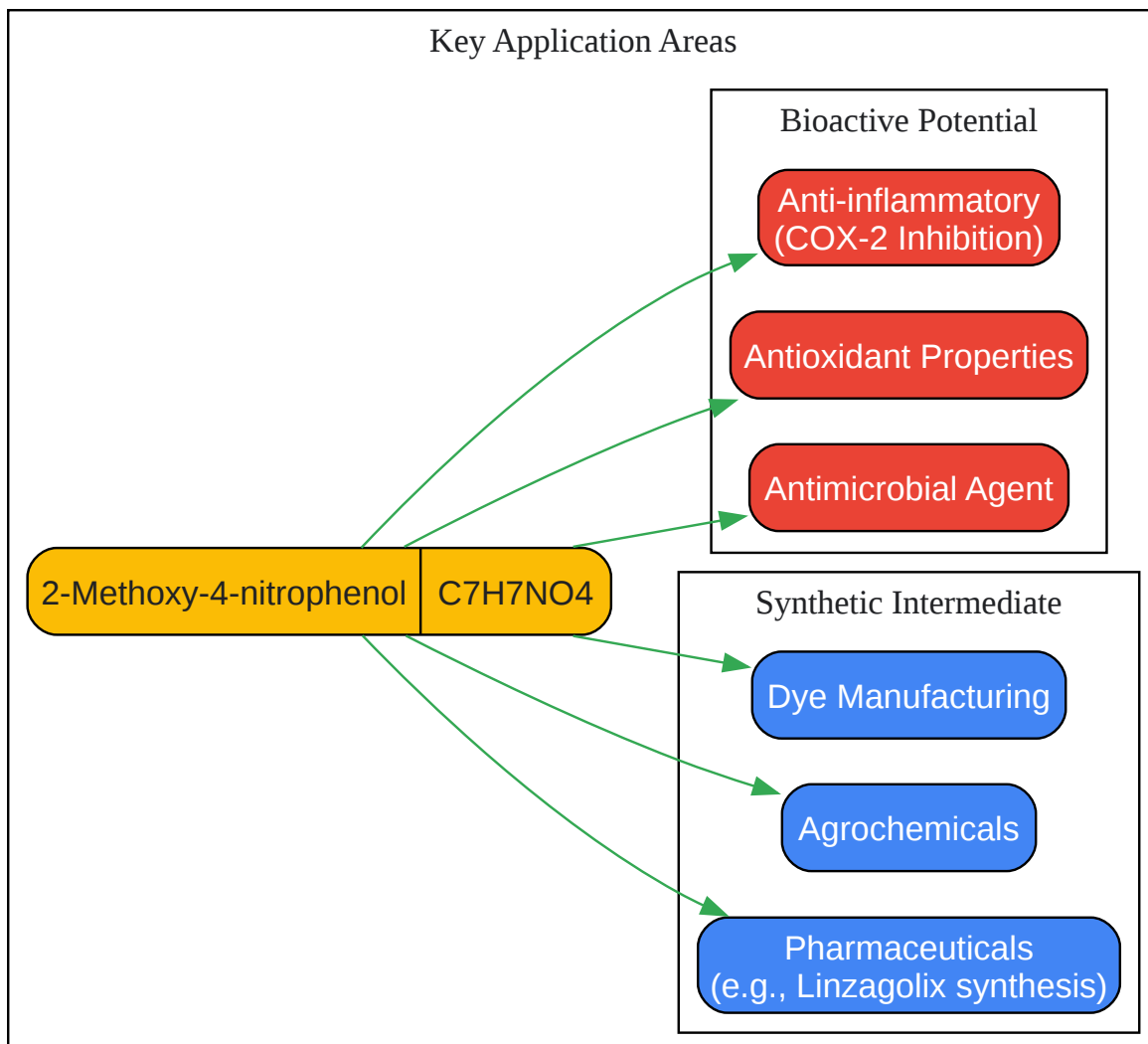
Intermediate in Chemical Synthesis

This compound serves as a crucial intermediate in the synthesis of more complex molecules.^[4] Its chemical structure, featuring methoxy, nitro, and hydroxyl groups, provides reactive sites for further functionalization.^[4] It has applications in the manufacturing of pharmaceuticals, agrochemicals, and dyes.^[4] For example, the related compound 4-fluoro-2-methoxy-5-nitrophenol is a key intermediate in the synthesis of Linzagolix, a GnRH receptor antagonist.^{[14][15]}

Biological Activities

Compounds containing the 2-methoxyphenol (guaiacol) scaffold are known to exhibit a range of biological activities. Studies on various 2-methoxyphenols have demonstrated antioxidant and anti-inflammatory properties.^[16] Specifically, some have been shown to be inhibitors of the COX-2 enzyme, which is a target for anti-inflammatory drugs.^[16]

Furthermore, related compounds like 2-Methoxy-4-vinylphenol have been investigated for their antimicrobial properties.^[17] 4-Nitroguaiacol has been shown to inhibit the growth of bacteria.^[4] The nitro group in such compounds can enhance their electron-withdrawing properties, potentially influencing their bioactivity.^[18] These findings suggest that **2-Methoxy-4-nitrophenol** could be a subject of interest in the development of new therapeutic agents.



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Caption: Applications of **2-Methoxy-4-nitrophenol**.

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